

Application Notes and Protocols for C.I. Acid Yellow 42 Stock Solutions

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Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B033771

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These application notes provide detailed protocols for the preparation, storage, and use of **C.I. Acid Yellow 42** stock solutions for various laboratory applications. **C.I. Acid Yellow 42** is a bright, water-soluble anionic dye with applications in histology, and potentially as a fluorescent probe or staining agent in cellular and biochemical assays.

Physicochemical and Safety Data

A summary of the key properties and safety information for **C.I. Acid Yellow 42** is presented in Table 1. It is imperative to consult the full Safety Data Sheet (SDS) before handling this chemical.^{[1][2][3]}

Table 1: Properties and Safety Information for **C.I. Acid Yellow 42**

Property	Value	Reference(s)
Chemical Name	Disodium 4,4'-bis[(E)-(5-hydroxy-3-methyl-1-phenyl-1H-pyrazol-4-yl)diazenyl]biphenyl-2,2'-disulfonate	[4]
C.I. Name	Acid Yellow 42	[4]
CAS Number	6375-55-9	[4]
Molecular Formula	C ₃₂ H ₂₄ N ₈ Na ₂ O ₈ S ₂	[4]
Molecular Weight	758.69 g/mol	[4]
Appearance	Bright yellow powder	[5][6]
Solubility (Water)	17.27 g/L at 20°C	[5][6]
Solubility (Other)	Soluble in ethanol (lemon yellow solution), slightly soluble in acetone.	[5][6]
Hazard Statements	May cause an allergic skin reaction. Causes serious eye irritation.	[1]
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust. Wash skin thoroughly after handling.	[1]

Preparation of Aqueous Stock Solutions

For most applications, **C.I. Acid Yellow 42** can be prepared as an aqueous stock solution. The following protocols outline the preparation of 1% and 10 mg/mL stock solutions. High-purity water (e.g., deionized, distilled, or Milli-Q) should be used to avoid contamination.

2.1. Protocol for 1% (w/v) **C.I. Acid Yellow 42** Stock Solution

A 1% stock solution is equivalent to 10 mg/mL.

Materials:

- **C.I. Acid Yellow 42** powder
- High-purity water, room temperature and heated (60-80°C)
- Calibrated analytical balance
- Spatula
- Weighing paper or boat
- Glass beaker or flask
- Graduated cylinder
- Magnetic stirrer and stir bar
- Storage bottles (amber glass or light-blocking polypropylene)

Procedure:

- **Weighing:** Accurately weigh 1.0 g of **C.I. Acid Yellow 42** powder.
- **Pasting:** Transfer the powder to a beaker. Add a small volume of room temperature high-purity water (e.g., 5-10 mL) to create a uniform paste. This prevents clumping when the bulk of the solvent is added.
- **Dissolution:** While stirring, gradually add hot (60-80°C) high-purity water to the paste. Continue adding water until the total volume is approximately 90 mL.
- **Complete Dissolution:** Continue stirring until all the dye has completely dissolved, resulting in a clear, lemon-yellow solution. Gentle heating on a hot plate may aid dissolution, but do not boil.

- **Final Volume Adjustment:** Once the solution has cooled to room temperature, transfer it to a 100 mL graduated cylinder or volumetric flask. Rinse the beaker with a small amount of high-purity water and add the rinsing to the graduated cylinder to ensure a complete transfer. Adjust the final volume to 100 mL with high-purity water.
- **Storage:** Transfer the solution to a clearly labeled, light-blocking storage bottle.

2.2. Protocol for 10 mg/mL **C.I. Acid Yellow 42** Stock Solution

This protocol is for preparing a specific concentration of 10 mg/mL.

Materials:

- Same as in section 2.1.

Procedure:

- **Weighing:** Weigh out the desired amount of **C.I. Acid Yellow 42** (e.g., 100 mg for a 10 mL final volume).
- **Pasting:** Create a paste with a small amount of room temperature high-purity water.
- **Dissolution:** Gradually add hot (60-80°C) high-purity water while stirring until the dye is fully dissolved.
- **Volume Adjustment:** After cooling, bring the solution to the final desired volume with high-purity water.
- **Storage:** Store in a labeled, light-blocking container.

Table 2: Common Stock Solution Concentrations

Concentration (% w/v)	Concentration (mg/mL)	Mass of Dye per 100 mL	Primary Solvent
1%	10	1.0 g	High-purity water
0.5%	5	0.5 g	High-purity water
0.1%	1	0.1 g	High-purity water

Preparation of Stock Solutions in Organic Solvents

For applications requiring a non-aqueous solvent, ethanol or dimethyl sulfoxide (DMSO) can be used.

3.1. Protocol for Stock Solution in Ethanol

Procedure:

- Weigh the desired amount of **C.I. Acid Yellow 42** powder.
- Transfer the powder to a suitable flask.
- Gradually add 95% or absolute ethanol while stirring.
- If necessary, gently warm the solution in a water bath to aid dissolution. Do not use an open flame.
- Once dissolved, allow the solution to cool and bring it to the final volume with ethanol.
- Store in a tightly sealed, light-blocking container to prevent evaporation.

3.2. Considerations for DMSO

While **C.I. Acid Yellow 42** is soluble in water and ethanol, its solubility in DMSO is not as well-documented in the provided search results. If a high concentration in a small volume is required, DMSO can be tested. It is recommended to start with a small test amount to determine the solubility before preparing a large batch. For many laboratory applications, a

stock solution in DMSO is prepared at a high concentration (e.g., 10-20 mM) and then diluted into aqueous buffers for the final working solution.

Storage and Stability

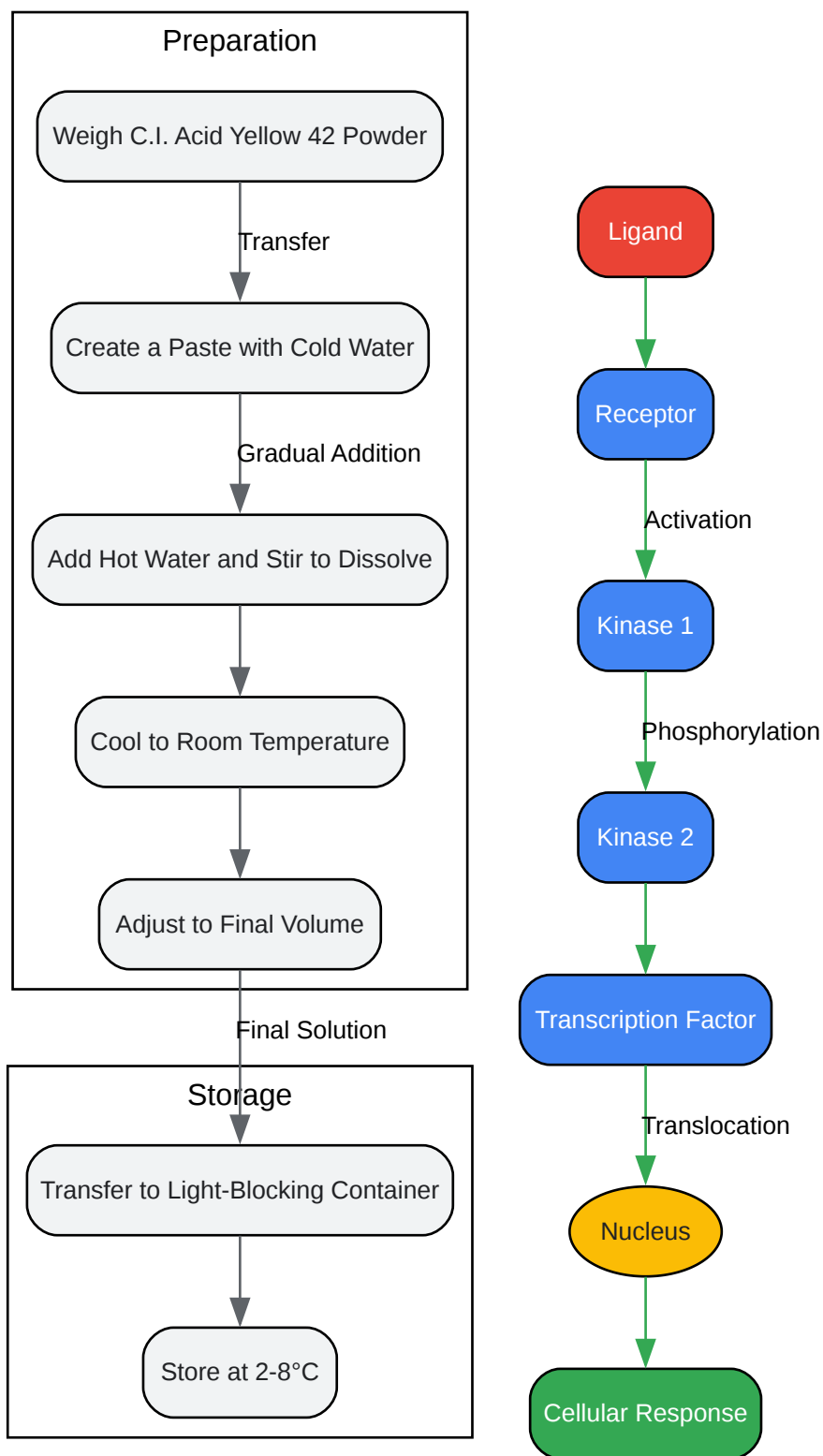
Proper storage is crucial to maintain the integrity of the stock solutions.

- **Storage Temperature:** Store stock solutions at 2-8°C (refrigerated). For long-term storage, aliquoting and freezing at -20°C is recommended to avoid repeated freeze-thaw cycles.
- **Light Protection:** **C.I. Acid Yellow 42** solutions should be protected from light to prevent photodegradation. Use amber bottles or wrap containers in aluminum foil.
- **Shelf Life:** When stored properly, aqueous stock solutions are generally stable for several months. If any precipitation or color change is observed, the solution should be discarded.

Experimental Workflow and Diagrams

5.1. Workflow for Aqueous Stock Solution Preparation

The general workflow for preparing an aqueous stock solution of **C.I. Acid Yellow 42** is depicted below.



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